

# 2,4,7-Trichloroquinazoline: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **2,4,7-Trichloroquinazoline**

Cat. No.: **B1295576**

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CAS Number: 6625-94-1

This technical guide provides an in-depth overview of **2,4,7-trichloroquinazoline**, a halogenated quinazoline derivative of interest to researchers in agrochemistry and drug discovery. The document outlines its chemical and physical properties, plausible synthetic routes, known biological activities, and potential mechanisms of action, with a focus on its role as a nematicidal agent and its potential for broader pharmacological investigation.

## Chemical and Physical Properties

**2,4,7-Trichloroquinazoline** is a solid organic compound. The following table summarizes its key chemical and physical properties.

Property	Value
CAS Number	6625-94-1
Molecular Formula	C <sub>8</sub> H <sub>3</sub> Cl <sub>3</sub> N <sub>2</sub>
Molecular Weight	233.48 g/mol
Appearance	White to off-white solid
Melting Point	127 °C
Boiling Point	309.1 °C at 760 mmHg (Predicted)
Storage Conditions	-20°C, sealed storage, away from moisture

## Synthesis

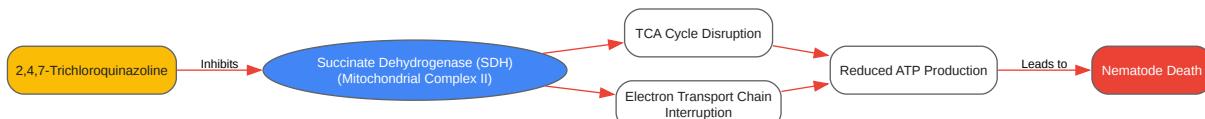
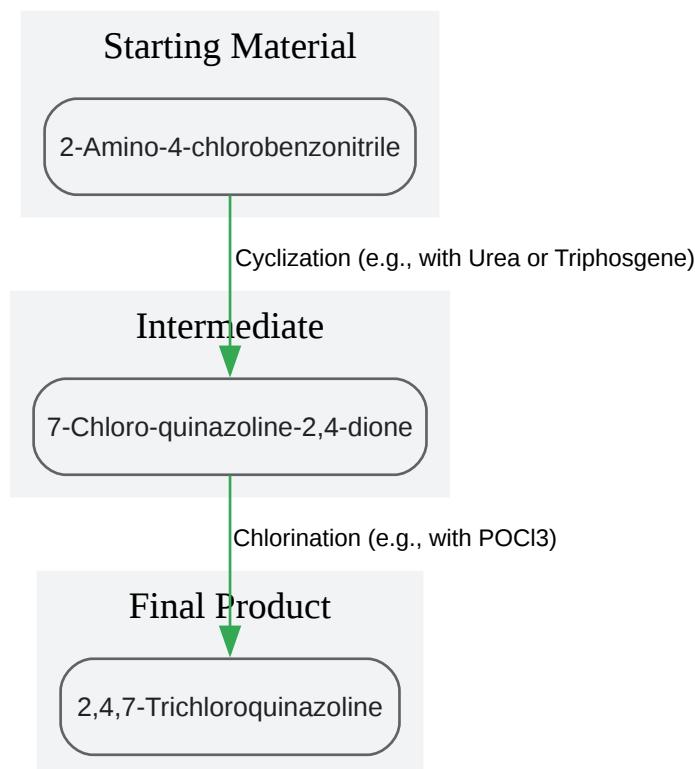
A specific, detailed synthesis protocol for **2,4,7-trichloroquinazoline** is not readily available in peer-reviewed literature. However, based on established synthetic methods for analogous chlorinated quinazolines, a plausible synthetic route can be proposed starting from 2-amino-4-chlorobenzonitrile. The synthesis would likely involve a cyclization reaction to form the quinazoline ring system, followed by chlorination.

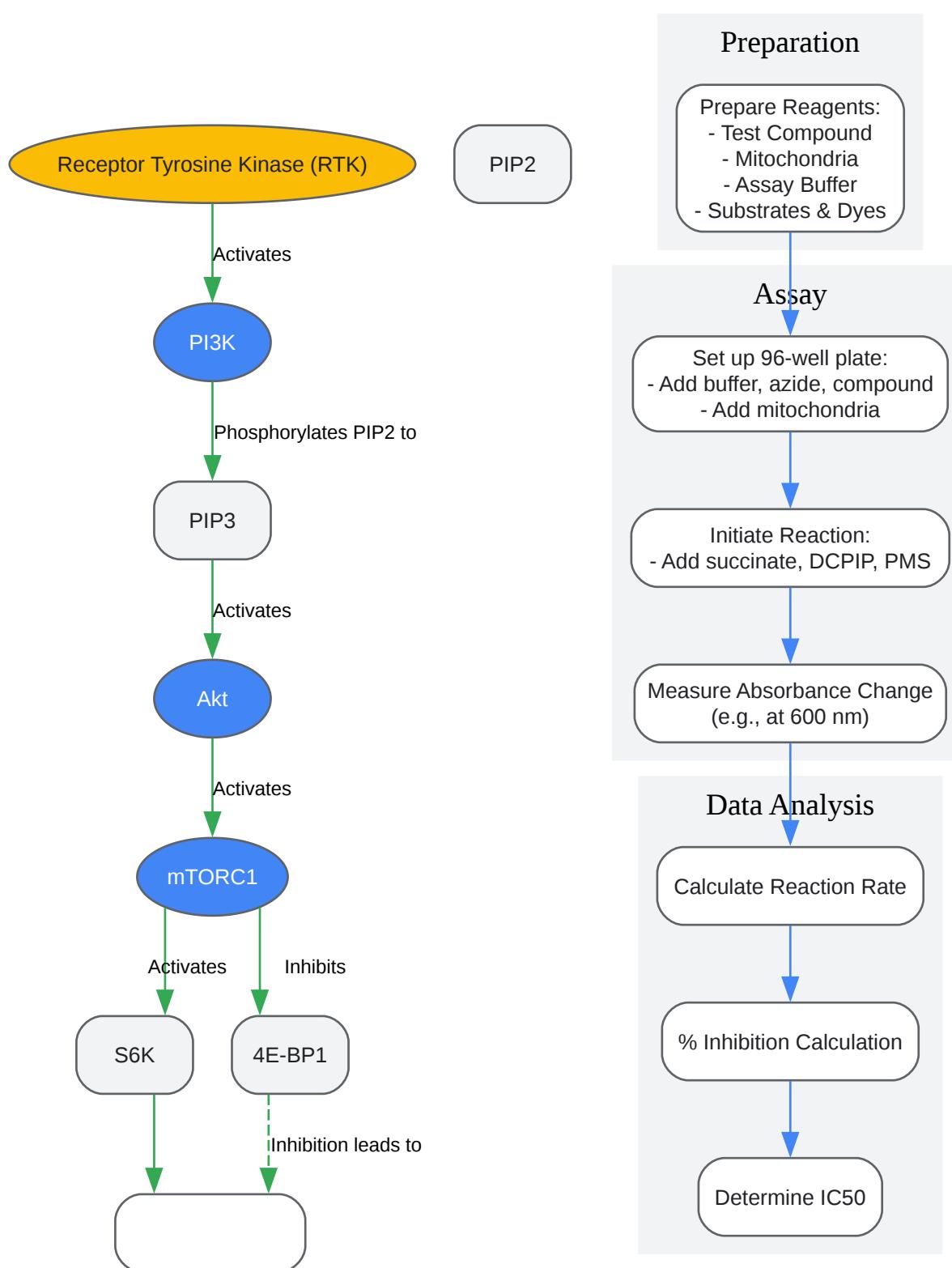
Proposed Synthetic Pathway:

The synthesis can be envisioned as a two-step process:

- Cyclization: 2-amino-4-chlorobenzonitrile can undergo cyclization to form 7-chloro-quinazoline-2,4-dione. This can be achieved by reacting it with a source of carbonyl groups, such as phosgene, triphosgene, or urea, under appropriate conditions.[\[1\]](#)
- Chlorination: The resulting 7-chloro-quinazoline-2,4-dione can then be chlorinated to yield **2,4,7-trichloroquinazoline**. Common chlorinating agents for this type of transformation include phosphorus oxychloride (POCl<sub>3</sub>) or a mixture of phosphorus pentachloride (PCl<sub>5</sub>) and POCl<sub>3</sub>.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The following Graphviz diagram illustrates the proposed synthetic workflow.



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